Benchmarking Gadolinium-160: A Comparative Guide to Neutron Absorber Performance

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Compound of Interest

Compound Name:	*Gadolinium-160*
CAS No.:	*14834-81-2*
Cat. No.:	*B083645*

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A comprehensive analysis of **Gadolinium-160**'s potential as a thermal neutron absorber is presented in this guide, offering researchers, scientists, and drug development professionals a comparative benchmark against other established materials. This report synthesizes available experimental data on the neutron absorption cross-sections of **Gadolinium-160** and its sister isotopes, alongside key alternatives such as Boron-10, Cadmium-113, and Samarium-149. Detailed experimental protocols for measuring these crucial parameters are also provided to ensure a thorough understanding of the data's context and reliability.

Quantitative Comparison of Neutron Absorption Cross-Sections

The efficacy of a neutron absorber is primarily determined by its thermal neutron capture cross-section, measured in barns (b). A higher cross-section indicates a greater probability of neutron absorption. The following table summarizes the thermal neutron capture cross-sections for **Gadolinium-160**, its prominent isotopes (Gadolinium-155 and Gadolinium-157), and other widely used neutron absorbers.

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Isotope	Thermal Neutron Capture Cross-Section (barns)
Gadolinium-160 (^{160}Gd)	Data scarce and inconsistent; recent measurements are ongoing to provide high-accuracy data.
Gadolinium-157 (^{157}Gd)	~254,000[1]
Gadolinium-155 (^{155}Gd)	~61,000[1]
Boron-10 (^{10}B)	~3,840[2][3]
Cadmium-113 (^{113}Cd)	~20,000
Samarium-149 (^{149}Sm)	~41,000[4]

Note: The thermal neutron capture cross-section is typically measured at a neutron energy of 0.0253 eV.

As the data indicates, Gadolinium-157 possesses an exceptionally high thermal neutron capture cross-section, making natural gadolinium a powerful neutron absorber due to the significant presence of this isotope.[5][6] While definitive thermal neutron capture cross-section data for **Gadolinium-160** is still the subject of ongoing research, its performance is benchmarked against these established materials to provide a framework for its potential applications.[7]

Experimental Protocols for Cross-Section Measurement

The determination of neutron capture cross-sections is a precise science, relying on sophisticated experimental techniques. The two primary methods employed are the Time-of-Flight (TOF) method and Neutron Activation Analysis (NAA).

Time-of-Flight (TOF) Method

The TOF method is a versatile technique for measuring energy-dependent neutron cross-sections.

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Experimental Workflow:

- Neutron Production: A pulsed beam of neutrons is generated using a particle accelerator.
- Neutron Flight: The neutrons travel down a flight path of a known distance.
- Target Interaction: The neutron beam interacts with the target material (e.g., **Gadolinium-160**).
- Detection: Detectors placed after the target measure the time it takes for neutrons to travel from the source to the detector. This "time of flight" is used to determine the neutron's energy.
- Data Analysis: By analyzing the number of neutrons that pass through the target versus the number that are captured at different energies, the capture cross-section as a function of neutron energy can be determined.

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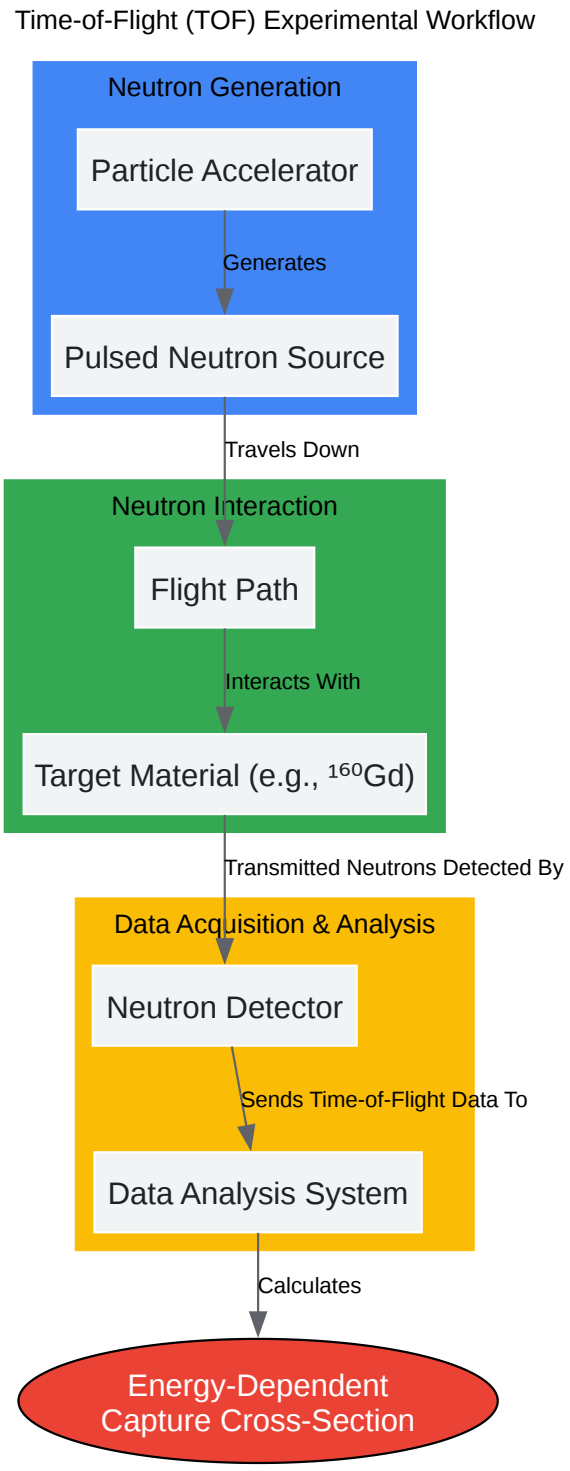

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Caption: Workflow of the Time-of-Flight (TOF) method for neutron cross-section measurement.

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Neutron Activation Analysis (NAA)

NAA is a highly sensitive nuclear analytical technique used to determine the elemental composition of a material, which can be used to infer the neutron capture cross-section.

Experimental Workflow:

- Sample Irradiation: A sample of the material is irradiated with a known neutron flux in a nuclear reactor.
- Isotope Transmutation: Neutron capture by the target nuclei results in the formation of radioactive isotopes.
- Radioactive Decay: The newly formed radioactive isotopes decay, emitting characteristic gamma rays.
- Gamma-Ray Spectroscopy: A high-resolution gamma-ray detector measures the energy and intensity of these emitted gamma rays.
- Cross-Section Calculation: By quantifying the amount of the transmuted isotope, and knowing the neutron flux and irradiation time, the neutron capture cross-section can be calculated.

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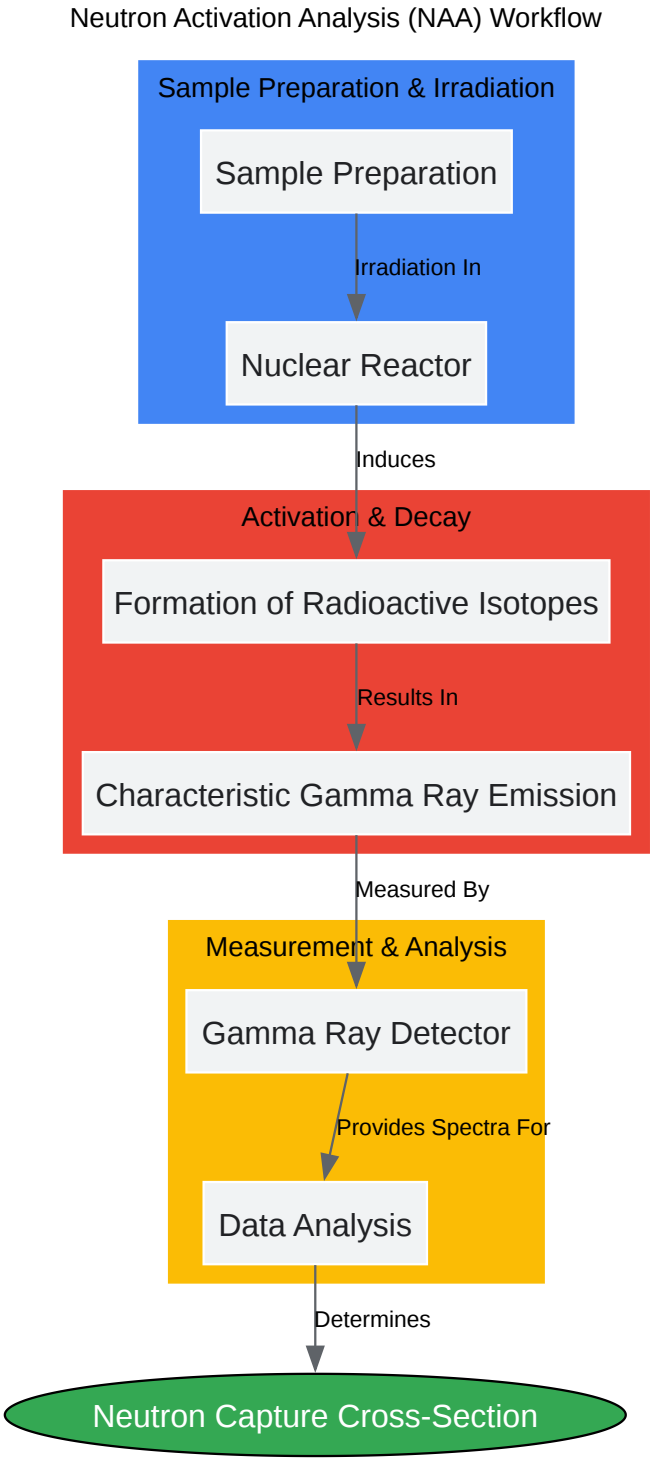

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Caption: Workflow of Neutron Activation Analysis (NAA) for cross-section determination.

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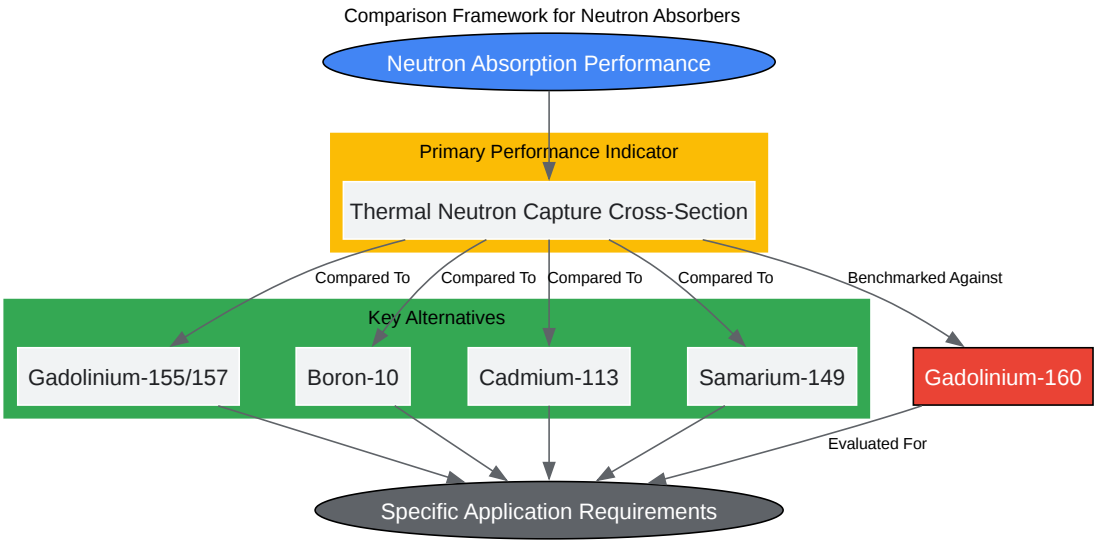
Logical Comparison of Neutron Absorber Performance

The selection of a neutron absorber for a specific application depends on a variety of factors beyond just the thermal neutron capture cross-section. These include the energy range of interest, the desired level of neutron attenuation, and the physical and chemical properties of the material.



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Caption: Logical framework for comparing the performance of neutron absorbing materials.

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